

Performance Showdown: Linearity and Recovery in Fructose-glutamic Acid-D5 Analysis

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Compound of Interest

Compound Name: *Fructose-glutamic Acid-D5*

Cat. No.: *B15353895*

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For researchers and drug development professionals requiring precise quantification of **Fructose-glutamic Acid-D5**, a crucial stable isotope-labeled internal standard in advanced glycation end product (AGE) research, the choice of analytical methodology is paramount. This guide provides a comparative overview of typical performance characteristics for analytical methods, focusing on linearity and recovery, supported by established experimental protocols.

While direct comparative studies on various analytical methods for **Fructose-glutamic Acid-D5** are not extensively published, data from validated methods for the unlabeled compound and similar analytes provide a strong indication of expected performance. The predominant and most robust method for the analysis of **Fructose-glutamic Acid-D5** is Ultra-High Performance Liquid Chromatography coupled with tandem mass spectrometry (UHPLC-MS/MS).

Quantitative Data Summary

The following table summarizes the typical performance characteristics of a UHPLC-MS/MS method for the analysis of **Fructose-glutamic Acid-D5**, based on available data for the compound and analogous analytical validations.

Parameter	Typical Performance	Alternative Method (HPLC-RID)
Linearity (R^2)	> 0.99	> 0.99
Linear Range	0.01 - 10 µg/mL	0.1 - 20 mg/mL
Mean Recovery (%)	81.90 - 108.74% ^[1]	96.78 - 108.88% (for fructose) ^[2]
Relative Standard Deviation (RSD %)	< 15%	< 2.0% (for total sugars) ^[2]
Limit of Detection (LOD)	0.0179 mg/L ^[1]	~ 0.01 mg/mL (for fructose)
Limit of Quantification (LOQ)	0.0887 mg/L ^[1]	~ 0.05 mg/mL (for fructose)

Experimental Protocols

A detailed methodology for a typical UHPLC-MS/MS analysis of **Fructose-glutamic Acid-D5** is provided below. This protocol is a composite based on established methods for AGEs and stable isotope-labeled internal standards.

Sample Preparation (from Biological Matrix)

- **Protein Precipitation:** To 100 µL of plasma or serum, add 400 µL of ice-cold methanol containing the **Fructose-glutamic Acid-D5** internal standard at a known concentration.
- **Vortexing:** Vortex the mixture for 1 minute to ensure thorough mixing and protein precipitation.
- **Centrifugation:** Centrifuge the samples at 14,000 rpm for 10 minutes at 4°C to pellet the precipitated proteins.
- **Supernatant Collection:** Carefully collect the supernatant.
- **Evaporation:** Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.
- **Reconstitution:** Reconstitute the dried extract in 100 µL of the initial mobile phase.

UHPLC-MS/MS Analysis

- Instrumentation: A UHPLC system coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
 - Chromatographic Column: A HILIC (Hydrophilic Interaction Liquid Chromatography) column (e.g., 2.1 x 100 mm, 1.7 μ m) is recommended for polar analytes like **Fructose-glutamic Acid-D5**.
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: 0.1% formic acid in acetonitrile.
 - Gradient Elution:
 - 0-1 min: 95% B
 - 1-5 min: 95% to 50% B
 - 5-6 min: 50% B
 - 6-6.1 min: 50% to 95% B
 - 6.1-8 min: 95% B
 - Flow Rate: 0.4 mL/min.
 - Column Temperature: 40°C.
 - Injection Volume: 5 μ L.
 - Mass Spectrometry Parameters:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Multiple Reaction Monitoring (MRM) Transitions: Specific precursor-to-product ion transitions for both Fructose-glutamic Acid and its D5 labeled internal standard would be monitored. For **Fructose-glutamic Acid-D5**, the molecular ion peak $[M+H]^+$ is at m/z 315.
- [1]

- Collision Energy and other MS parameters: Optimized for the specific instrument and analyte.

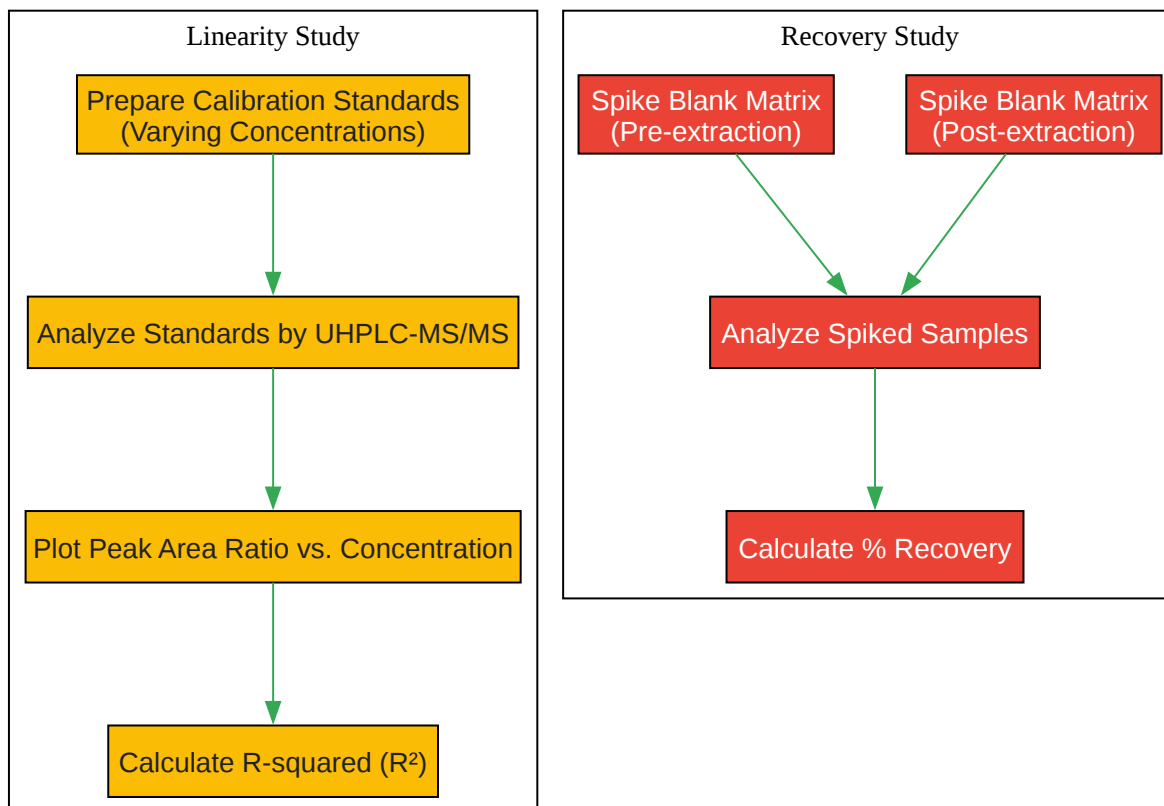
Visualizing the Workflow

The following diagrams illustrate the key processes involved in the analytical workflow for **Fructose-glutamic Acid-D5**.



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Caption: Experimental workflow for **Fructose-glutamic Acid-D5** analysis.



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References

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